4-(2-Chloroethyl)benzaldehyde molecular structure and IUPAC name

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Compound of Interest

Compound Name:	*4-(2-Chloroethyl)benzaldehyde*
CAS No.:	*103076-33-1*
Cat. No.:	*B1339278*

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Technical Monograph: 4-(2-Chloroethyl)benzaldehyde

Executive Summary

4-(2-Chloroethyl)benzaldehyde (CAS: 103076-33-1) represents a class of "bifunctional molecular handles" essential for divergent synthesis. Possessing both an electrophilic aldehyde and an alkyl chloride, it serves as a versatile scaffold. The aldehyde functionality allows for rapid elaboration via condensation reactions (e.g., reductive amination, Wittig olefination), while the chloroethyl tail provides a latent site for nucleophilic substitution or elimination to vinyl groups. This dual reactivity makes it a high-value intermediate in the synthesis of isoquinoline alkaloids, GPCR ligands, and functionalized styrenes.

Molecular Architecture & Nomenclature

Structural Analysis

The molecule consists of a benzene core substituted at the para (1,4) positions.[1][2][3][4] This substitution pattern minimizes steric interference between the two functional groups, allowing

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them to react independently under controlled conditions.

- Core Scaffold: Benzene ring (

  hybridized).
- Position 1 (Formyl Group): A planar carbonyl group (-CHO). The carbonyl carbon is highly electrophilic, susceptible to nucleophilic attack.
- Position 4 (Chloroethyl Group): An ethyl chain terminated by a chlorine atom. The C-Cl bond is polarized, rendering the terminal carbon susceptible to

  substitution, though less reactive than the aldehyde without activation (e.g., Finkelstein conditions).

IUPAC Nomenclature

- Preferred Name: **4-(2-Chloroethyl)benzaldehyde**[1][5]
- Systematic Name: 4-(2-Chloroethyl)benzenecarbaldehyde
- Formula:
- SMILES:ClCCc1ccc(C=O)cc1

Physicochemical Profile

The following data summarizes the key physical properties. Note that for intermediates of this class, specific experimental values may vary by purity; predicted values are provided where experimental data is standardized.

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Property	Value	Note
Molecular Weight	168.62 g/mol	Monoisotopic Mass: 168.034
Appearance	Pale yellow oil or low-melting solid	Tendency to oxidize to acid upon air exposure
Boiling Point	~282°C (Predicted)	Decomposes at high T
Density	1.16 ± 0.06 g/cm³	Denser than water
Solubility	DCM, EtOAc, DMSO, Chloroform	Insoluble in water
LogP	2.28 (Predicted)	Lipophilic character

Synthetic Pathways & Causality

The synthesis of **4-(2-Chloroethyl)benzaldehyde** is typically approached via the functionalization of 4-(2-hydroxyethyl)benzaldehyde. This route is preferred over direct formylation of (2-chloroethyl)benzene due to the deactivating nature of the alkyl chloride and potential side reactions.

Core Synthesis: Deoxychlorination

The transformation of the alcohol precursor to the alkyl chloride is the most reliable method.

- Precursor: 4-(2-Hydroxyethyl)benzaldehyde.
- Reagent: Thionyl Chloride (
) or Phosphoryl Chloride (
).
- Catalyst: Dimethylformamide (DMF) - Essential for forming the Vilsmeier-type intermediate that activates the reagent.

Pathway Visualization

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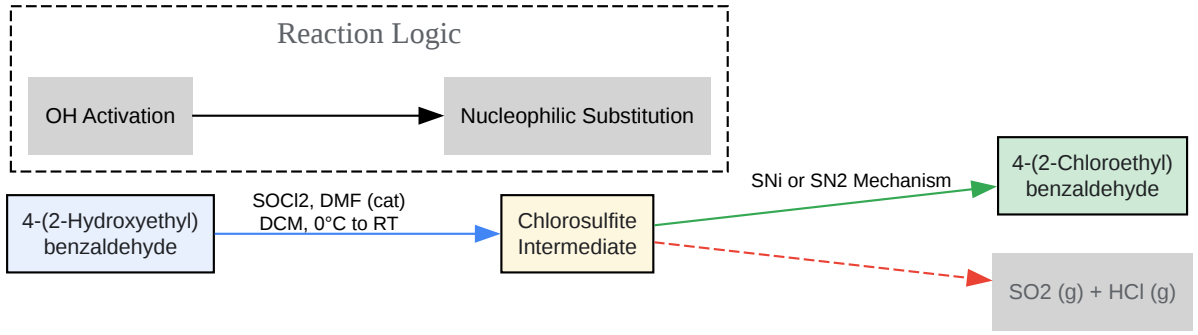

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Caption: Conversion of alcohol precursor to target chloride via SOCl2 mediated activation.

Experimental Protocol: Synthesis from Alcohol Precursor

Objective: Synthesis of **4-(2-Chloroethyl)benzaldehyde** from 4-(2-hydroxyethyl)benzaldehyde.

Reagents & Equipment

- Starting Material: 4-(2-Hydroxyethyl)benzaldehyde (1.0 equiv).
- Reagent: Thionyl Chloride (

  , 1.2 equiv) - Caution: Fumes.
- Solvent: Dichloromethane (DCM), anhydrous.
- Catalyst: DMF (2-3 drops).
- Apparatus: Round-bottom flask, addition funnel,

  inlet, caustic scrubber (for HCl/SO2).

Step-by-Step Methodology

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- Setup: Charge the flask with 4-(2-hydroxyethyl)benzaldehyde and anhydrous DCM under nitrogen atmosphere. Cool to 0°C.[3]
  - Causality: Cooling prevents uncontrolled exotherms and minimizes polymerization of the aldehyde.
- Activation: Add catalytic DMF.
- Addition: Dropwise add

  over 30 minutes.
  - Observation: Evolution of gas (HCl/SO2) indicates reaction progress.
- Reflux: Allow to warm to room temperature (RT) and reflux gently for 2 hours.
- Quench: Cool to 0°C and quench carefully with saturated

  .
  - Self-Validating Step: The cessation of bubbling indicates neutralization of excess acid.
- Workup: Extract with DCM, wash with brine, dry over

  , and concentrate.

Validation Parameters (Self-Validating System)

- TLC: Run in 20% EtOAc/Hexane. Product (

) is less polar than Starting Material (

).
- 1H NMR:
  - Loss: Triplet at ~3.85 ppm (

    -OH).

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- Gain: Triplet at ~3.72 ppm (

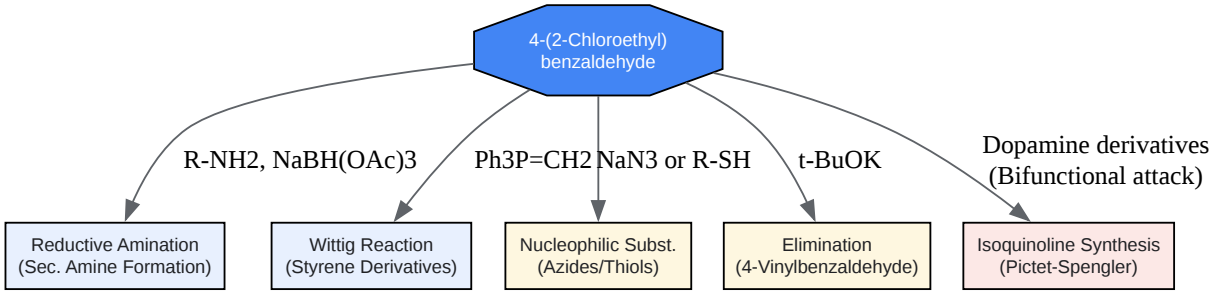
  -Cl).

- Retention: Singlet at ~10.0 ppm (Aldehyde CHO).

Reactivity & Applications

This molecule is a "linchpin" reagent. The aldehyde reacts under mild conditions, while the chloride requires forcing conditions or activation (e.g., Finkelstein reaction with NaI), allowing for sequential functionalization.

Divergent Reaction Pathways



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Caption: Divergent utility of the scaffold. Blue: Aldehyde chemistry; Yellow: Alkyl chloride chemistry; Red: Cyclization.

Key Application: Isoquinoline Synthesis

A primary use of this scaffold is in the synthesis of tetrahydroisoquinolines.

- Step 1: Reductive amination of the aldehyde with a primary amine.
- Step 2: Thermal or Lewis-acid catalyzed cyclization where the newly formed secondary amine attacks the chloroethyl tail (intramolecular alkylation).

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Safety & Handling

- Hazard Class: Alkylating Agent / Irritant.
- Toxicity: Like many alkyl chlorides, it is a potential alkylating agent (H350 suspected). Handle in a fume hood.
- Storage: Store under inert gas (

) at 4°C. Aldehydes oxidize to benzoic acids over time; check purity before use.
- Waste: Segregate as halogenated organic waste.

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